

Advanced Spectroscopic Characterization: Methyl N-Benzyl-D-Methioninate HCl

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Compound of Interest

Compound Name: *Methyl benzyl-D-methioninate
hydrochloride*

Cat. No.: *B13642547*

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Executive Summary & Compound Architecture

Methyl N-benzyl-D-methioninate hydrochloride is a critical chiral building block in peptide synthesis and peptidomimetic drug development. Its structural integrity relies on three distinct functional moieties: the methyl ester, the N-benzyl protection, and the D-methionine backbone stabilized as a hydrochloride salt.

This guide compares the FTIR spectral "fingerprint" of the target compound against its primary alternatives: the unesterified precursor (D-Methionine) and the non-benzylated analog (D-Methionine Methyl Ester HCl).

Target Molecule Specifications

- IUPAC Name: Methyl (2R)-2-(benzylamino)-4-(methylsulfanyl)butanoate hydrochloride
- Key Functional Groups: Secondary Amine Salt (
, Methyl Ester (
, Monosubstituted Benzene (
)

), Thioether (

).

- Molecular Formula:

Technical Deep Dive: Characteristic Peak Assignment

The "performance" of an FTIR protocol for this compound is defined by its ability to resolve the Ester Carbonyl from the Amine Salt and confirm the presence of the Benzyl group without interference.

Comparative Spectral Data Table

Functional Group	Vibration Mode	Target: N-Benzyl-D-Met-OMe HCl (cm ⁻¹)	Alt 1: D-Methionine (Free Acid) (cm ⁻¹)	Alt 2: D-Met-OMe HCl (No Benzyl) (cm ⁻¹)	Differentiation Logic
Carbonyl (C=O)	Stretching ()	1735 – 1750 (s)	1580 – 1610 (asym)	1735 – 1750 (s)	Ester vs. Zwitterion: The shift from ~1600 (acid salt) to ~1740 confirms esterification.
Amine Salt	Stretching ()	2400 – 2800 (broad)	2600 – 3100 (broad)	2600 – 3100 (broad)	2° vs 1° Amine: The secondary amine salt (N-benzyl) often shows a narrower, complex band compared to the primary ammonium of Alt 2.
Aromatic Ring	C-H Stretch ()	3030 – 3080 (w)	Absent	Absent	Benzyl Marker: Distinctive peaks >3000 cm ⁻¹ indicate the benzyl group.
Aromatic Ring	Out-of-Plane Bend	690 – 710 & 730 – 770 (s)	Absent	Absent	Mono-substitution: Two strong bands

					confirm the monosubstituted phenyl ring.
C-O Ester	Stretching ()	1150 – 1250 (s)	Absent	1150 – 1250 (s)	Confirms ester linkage (C-O-C).
Methyl/Alkyl	C-H Stretch ()	2850 – 2980 (m)	2850 – 2980 (m)	2850 – 2980 (m)	Overlaps with amine salt broadness; less diagnostic.

(s) = strong, (m) = medium, (w) = weak, (broad) = wide band due to H-bonding

Mechanistic Insight (Causality)

- The Ester Shift: In D-Methionine (Alt 1), the carboxyl group exists as a carboxylate anion () due to zwitterionic interaction with the amine. This resonates at a lower frequency ($\sim 1580\text{ cm}^{-1}$). Methylation locks the carbonyl into a covalent ester (), removing resonance and shifting the peak significantly higher to $\sim 1740\text{ cm}^{-1}$. This is the primary quality control checkpoint.
- The Benzyl Signature: The target compound is distinguished from D-Methionine Methyl Ester (Alt 2) solely by the aromatic vibrations. The "monosubstituted benzene" pattern (two strong peaks at ~ 690 and $\sim 750\text{ cm}^{-1}$) is the definitive "fingerprint" for the N-benzyl group.

Experimental Protocol: Self-Validating FTIR

Workflow

This protocol uses a Transmission KBr Pellet method, which is superior to ATR for resolving weak aromatic overtones and amine salt fine structure.

Reagents & Equipment[1][2][3][4]

- Sample: ~2 mg Methyl N-benzyl-D-methioninate HCl (Dry, stored at -20°C).
- Matrix: ~200 mg spectroscopic grade KBr (Dried at 110°C).
- Reference: Polystyrene calibration film.
- Instrument: FTIR Spectrometer (Resolution: 2 cm⁻¹, Scans: 32).

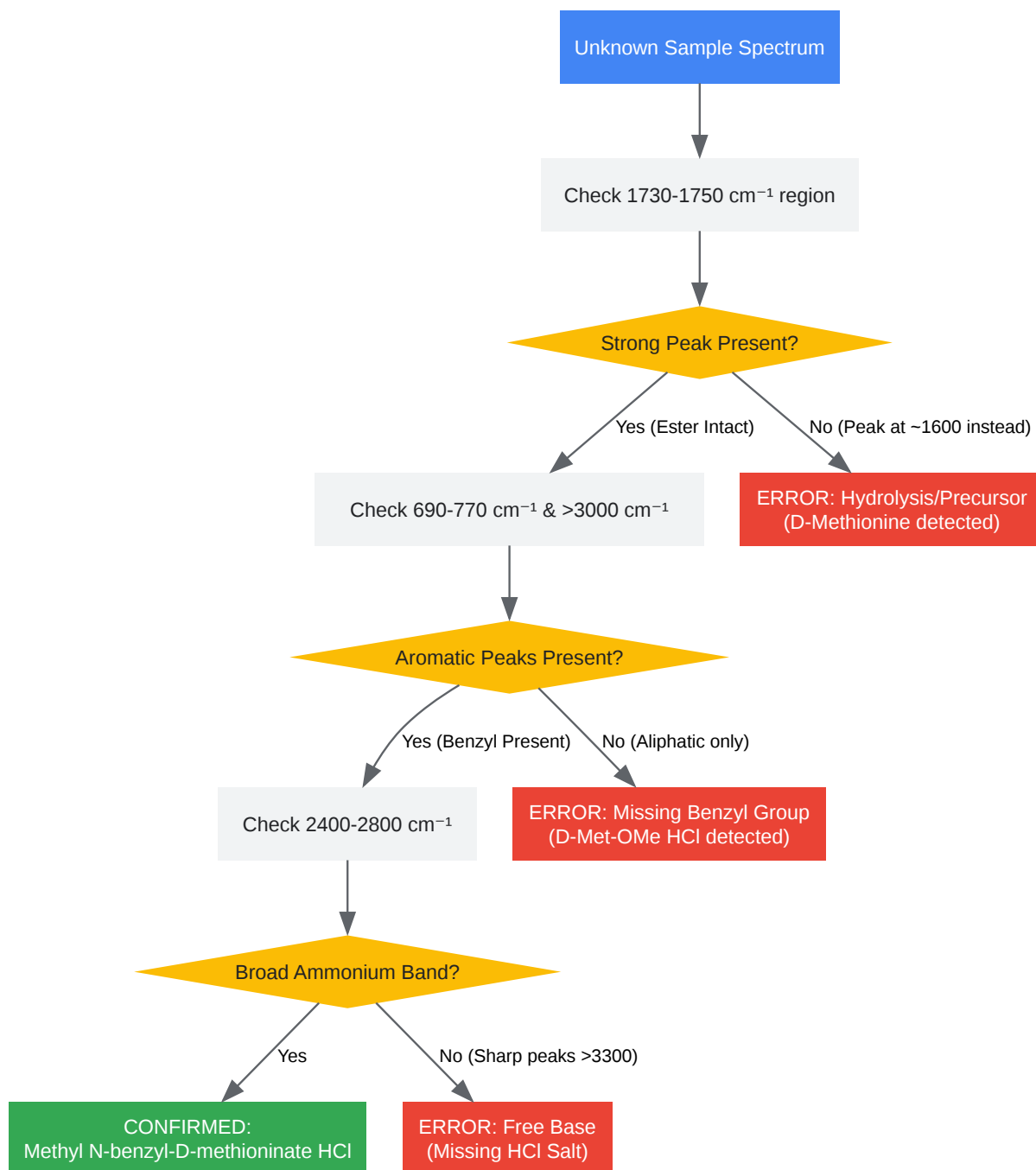
Step-by-Step Methodology

- System Validation (Pre-Scan):
 - Run a background scan (air).
 - Scan Polystyrene film. Verify the 1601 cm⁻¹ peak is within ±1 cm⁻¹. Why: Ensures frequency accuracy before analyzing subtle shifts.
- Sample Preparation (The "Sandwich"):
 - Grind 2 mg sample with 200 mg KBr in an agate mortar.
 - Critical Step: Grind until no crystallites are visible (glossy powder). Causality: Large particles cause Christiansen effect (scattering), distorting the baseline and peak shapes.
 - Press into a transparent pellet at 8-10 tons pressure.
- Acquisition:
 - Place pellet in holder. Purge chamber with
(if available) to remove water vapor/CO₂.
 - Acquire spectrum (4000 – 400 cm⁻¹).
- Data Processing:
 - Baseline correct (rubber band method).
 - Normalize to the Ester C=O peak (set to 1.0 absorbance) for easy overlay comparison.

Visualization of Analysis Logic

Diagram 1: Spectral Identification Decision Tree

This logic flow illustrates how to use the FTIR data to confirm identity and detect common errors (e.g., hydrolysis or missing protecting groups).



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Caption: Logical workflow for validating Methyl N-benzyl-D-methioninate HCl identity against common structural deviations.

Comparison with Alternatives (Performance Analysis)

vs. L-Enantiomer (L-Methionine Derivative)

- FTIR Performance: Identical.
- Insight: FTIR cannot distinguish between enantiomers (D vs L) in an achiral environment.
- Recommendation: To verify the "D" configuration, you must measure Optical Rotation (Polarimetry) or use Chiral HPLC. Do not rely on FTIR for chiral purity.

vs. Free Base (Non-Salt Form)

- FTIR Performance: Distinct.
- Differentiation: The Hydrochloride salt protonates the amine, causing the broad "ammonium" band ($2400\text{--}2800\text{ cm}^{-1}$). The Free Base will lack this broad band and instead show a sharper N-H stretch around $3300\text{--}3400\text{ cm}^{-1}$.
- Why it matters: The salt form is often required for stability and solubility. FTIR provides a rapid "Yes/No" on salt formation.

vs. Hydrolyzed Impurity (D-Methionine)

- FTIR Performance: Highly Distinct.
- Differentiation: If the ester hydrolyzes (degrades) back to the acid, the strong carbonyl peak at 1740 cm^{-1} will disappear and be replaced by the carboxylate antisymmetric stretch at $\sim 1600\text{ cm}^{-1}$. This is the most sensitive indicator of product degradation.

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